

Application Notes and Protocols for the Characterization of 8-Iodoquinolin-3-ol

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Compound of Interest

Compound Name: 8-Iodoquinolin-3-ol

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Introduction: The Significance of 8-Iodoquinolin-3-ol in Modern Drug Discovery

8-Iodoquinolin-3-ol is a halogenated quinoline derivative, a class of heterocyclic compounds that are of significant interest in medicinal chemistry and drug development. Quinoline scaffolds are present in a wide array of natural products and synthetic molecules with diverse biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The introduction of an iodine atom and a hydroxyl group at specific positions on the quinoline ring can significantly modulate the compound's physicochemical properties, such as lipophilicity and hydrogen bonding capacity, which in turn influences its pharmacokinetic and pharmacodynamic profile.

Given its potential as a pharmacologically active agent or a key intermediate in the synthesis of more complex molecules, a thorough and robust analytical characterization of **8-Iodoquinolin-3-ol** is paramount. This guide provides a comprehensive overview of the key analytical techniques and detailed protocols for the unambiguous identification, purity assessment, and structural elucidation of this compound. The methodologies described herein are grounded in established principles and draw upon the extensive knowledge base for the analysis of analogous quinoline derivatives.

Physicochemical Properties: A Predictive Overview

While specific experimental data for **8-Iodoquinolin-3-ol** is not extensively documented, its physicochemical properties can be reliably inferred from structurally related compounds, such as iodoquinol (5,7-diiodo-8-hydroxyquinoline) and other halogenated hydroxyquinolines.^{[1][2][3]}

Property	Predicted Characteristic	Rationale and Implications for Analysis
Molecular Formula	C ₉ H ₆ INO	---
Molecular Weight	271.05 g/mol	Essential for mass spectrometry.
Appearance	Likely a light yellowish to brownish crystalline powder. ^[3]	Visual inspection provides a preliminary quality check.
Solubility	Expected to be practically insoluble in water, with some solubility in organic solvents like DMSO, ethanol, and ether. ^{[2][3]}	Crucial for selecting appropriate solvents for NMR, HPLC, and UV-Vis analysis.
pKa	The hydroxyl group will be weakly acidic, and the quinoline nitrogen will be weakly basic.	Influences the choice of mobile phase pH in HPLC for optimal separation and peak shape.
Chelating Properties	The presence of the hydroxyl group and the quinoline nitrogen suggests potential for metal chelation. ^{[4][5]}	This can affect chromatographic behavior, particularly on silica-based columns with metal impurities.

Synthetic Pathways: Understanding Potential Impurities

A comprehensive analytical characterization not only confirms the structure of the target compound but also identifies any process-related impurities. Common synthetic routes to substituted quinolines include the Skraup synthesis, Doebner synthesis, and Pfitzinger

condensation.[6][7] Halogenation and hydroxylation are typically achieved through subsequent functional group transformations. For instance, iodo-substituted quinolines can be prepared from the corresponding anilines.[6] Understanding the specific synthetic route used is critical for anticipating potential side-products, such as isomers or over-halogenated species, which must be resolved and quantified by the analytical methods.

Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone for assessing the purity of **8-Iodoquinolin-3-ol** and for quantifying it in various matrices. Given the chelating nature of hydroxyquinolines, special attention must be paid to the choice of column and mobile phase to avoid peak tailing and poor reproducibility.[4][5]

Method Development Considerations:

The chelating properties of **8-Iodoquinolin-3-ol** can lead to interactions with trace metal ions in the silica matrix of standard C18 columns, resulting in poor peak shape. To mitigate this, several strategies can be employed:

- Use of a metal-deactivated column: Columns specifically treated to minimize metal content are highly recommended.
- Addition of a competing chelating agent to the mobile phase: A small amount of a strong chelating agent like EDTA can be added to the mobile phase to sequester metal ions.
- Complexation with a metal ion: A reverse-phase HPLC method has been successfully developed for other halogenated 8-hydroxyquinolines by forming a nickel (II) complex prior to analysis.[8] This approach can improve peak shape and selectivity.

Protocol for Reversed-Phase HPLC Analysis:

This protocol provides a starting point for the analysis of **8-Iodoquinolin-3-ol**, which should be further optimized for specific instrumentation and purity requirements.

1. Instrumentation and Columns:

- HPLC system with a UV-Vis or Diode Array Detector (DAD).
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size), preferably metal-deactivated.

2. Mobile Phase Preparation:

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Filter and degas all mobile phase components before use.

3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- Detection Wavelength: Monitor at a wavelength corresponding to the absorbance maximum of **8-Iodoquinolin-3-ol** (determined by UV-Vis spectroscopy, likely in the range of 250-330 nm).^{[9][10]}
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	90	10
20	10	90
25	10	90
26	90	10

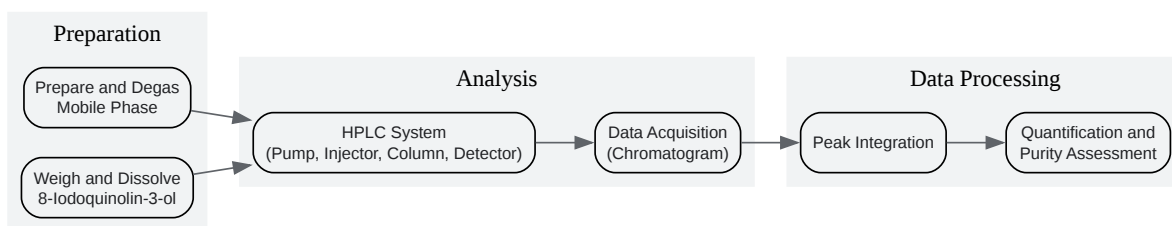
| 30 | 90 | 10 |

4. Sample Preparation:

- Accurately weigh and dissolve the **8-Iodoquinolin-3-ol** sample in a suitable solvent (e.g., a mixture of acetonitrile and water or DMSO) to a final concentration of approximately 1 mg/mL.
- Filter the sample solution through a 0.45 µm syringe filter before injection.

5. System Suitability:

- Perform replicate injections of a standard solution to ensure system precision, resolution, and theoretical plates meet predefined criteria as per ICH guidelines.



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Fig. 1: HPLC Analysis Workflow

Spectroscopic Characterization

A combination of spectroscopic techniques is essential for the unambiguous structural elucidation of **8-Iodoquinolin-3-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise molecular structure of **8-Iodoquinolin-3-ol**. Both ^1H and ^{13}C NMR should be performed.

Predicted ^1H NMR Spectrum: The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons on the quinoline ring. The chemical shifts will be influenced by the electron-

withdrawing effect of the iodine atom and the electron-donating effect of the hydroxyl group. The signals are anticipated in the aromatic region (δ 7.0-9.0 ppm).^{[6][11]} The hydroxyl proton will likely appear as a broad singlet, and its chemical shift will be concentration and solvent dependent.

Predicted ^{13}C NMR Spectrum: The ^{13}C NMR spectrum will provide information on all the carbon atoms in the molecule. The carbon atom attached to the iodine will show a characteristic low-field shift.

Protocol for NMR Analysis:

1. Sample Preparation:

- Dissolve 5-10 mg of **8-Iodoquinolin-3-ol** in approximately 0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3). The choice of solvent will depend on the solubility of the compound.
- Transfer the solution to a clean, dry NMR tube.

2. NMR Experiment:

- Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- For complete structural assignment, two-dimensional (2D) NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are highly recommended.^[12]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

Expected Mass Spectrum: In a high-resolution mass spectrum (HRMS), the molecular ion peak ($[\text{M}+\text{H}]^+$ or $[\text{M}]^+$) should be observed with a mass corresponding to the exact molecular weight of **8-Iodoquinolin-3-ol**. The fragmentation pattern will likely involve the loss of iodine, CO, and

other characteristic fragments of the quinoline ring.[13][14] The presence of the iodine atom will result in a characteristic isotopic pattern.

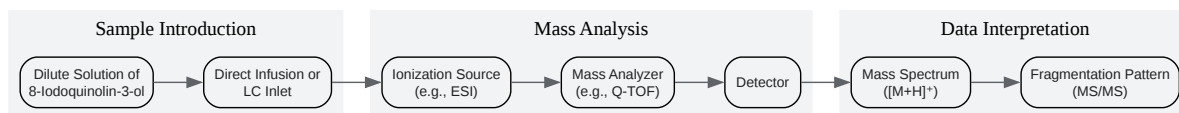
Protocol for Mass Spectrometry Analysis:

1. Sample Preparation:

- Prepare a dilute solution of **8-Iodoquinolin-3-ol** (approximately 10-100 µg/mL) in a suitable solvent such as methanol or acetonitrile.

2. Mass Spectrometry Conditions:

- Use an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.
- Acquire the mass spectrum in positive ion mode.
- For fragmentation analysis, perform tandem mass spectrometry (MS/MS) experiments.



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Fig. 2: Mass Spectrometry Workflow

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique to identify the functional groups present in **8-Iodoquinolin-3-ol**.

Expected FTIR Spectrum: The FTIR spectrum is expected to show characteristic absorption bands for the O-H stretching of the hydroxyl group (a broad band around 3200-3600 cm⁻¹), C=C and C=N stretching vibrations of the quinoline ring (in the 1500-1600 cm⁻¹ region), and C-I stretching (in the fingerprint region, typically below 600 cm⁻¹).[15][16][17]

Protocol for FTIR Analysis:

1. Sample Preparation:

- For solid samples, the Attenuated Total Reflectance (ATR) technique is recommended for its simplicity and minimal sample preparation. Place a small amount of the powder directly on the ATR crystal.
- Alternatively, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.

2. FTIR Measurement:

- Record the spectrum over the range of 4000-400 cm^{-1} .
- Acquire a background spectrum of the empty ATR crystal or a pure KBr pellet and subtract it from the sample spectrum.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule and can be used for quantitative analysis.

Expected UV-Vis Spectrum: Quinoline and its derivatives typically exhibit multiple absorption bands in the UV region.^{[9][18]} For **8-Iodoquinolin-3-ol**, characteristic absorbance maxima are expected, which can be used to determine an appropriate wavelength for HPLC detection and for concentration measurements using the Beer-Lambert law. The exact position of the absorption maxima will be influenced by the solvent polarity.

Protocol for UV-Vis Analysis:

1. Sample Preparation:

- Prepare a dilute solution of **8-Iodoquinolin-3-ol** in a suitable UV-transparent solvent (e.g., ethanol or methanol). The concentration should be adjusted to give an absorbance reading between 0.2 and 0.8.

2. UV-Vis Measurement:

- Use a quartz cuvette with a 1 cm path length.
- Record the absorption spectrum over a range of 200-400 nm.
- Use the pure solvent as a blank.

Conclusion: A Multi-faceted Approach to Characterization

The comprehensive characterization of **8-Iodoquinolin-3-ol** requires a synergistic application of multiple analytical techniques. While HPLC is indispensable for purity assessment, a combination of NMR, MS, FTIR, and UV-Vis spectroscopy is essential for unambiguous structural confirmation. The protocols and insights provided in this guide offer a robust framework for researchers, scientists, and drug development professionals to confidently characterize this and other related quinoline derivatives, ensuring the quality and integrity of their scientific investigations.

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